

A Technical Guide to the Physical Properties of 1,2-Hexanediol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanediol

Cat. No.: B3050542

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-**Hexanediol** is a versatile organic compound that has garnered significant attention across various scientific disciplines, including the pharmaceutical and cosmetic industries. Its unique combination of properties, such as its excellent solvency, moisturizing capabilities, and antimicrobial effects, makes it a valuable excipient in drug delivery systems and a functional ingredient in advanced skincare formulations. A thorough understanding of its physical properties is paramount for its effective application in research and product development. This technical guide provides an in-depth overview of the core physical characteristics of 1,2-**hexanediol**, complete with detailed experimental protocols for their determination.

Core Physical Properties

The physical properties of 1,2-**hexanediol** are summarized in the table below. These values represent the most consistently reported data in the scientific literature and technical data sheets.

Property	Value	Conditions
Molecular Formula	C ₆ H ₁₄ O ₂	Ambient
Molecular Weight	118.17 g/mol	
Appearance	Clear, colorless to pale yellow, viscous liquid	
Odor	Mild, characteristic	1 atm
Boiling Point	223-224 °C	
Melting Point	2 °C	
Density	0.951 g/cm ³	25 °C
Refractive Index (n _D)	1.442	20 °C
Flash Point	122 °C	Closed Cup
Vapor Pressure	0.576 Pa	25 °C
Dynamic Viscosity	~80 mPa·s	Not Specified
Surface Tension	24.1 mN/m	293.15 K (20 °C)
Solubility	Miscible with water, lower aliphatic hydrocarbons, and fatty acids. Slightly soluble in chloroform and methanol.	

Experimental Protocols

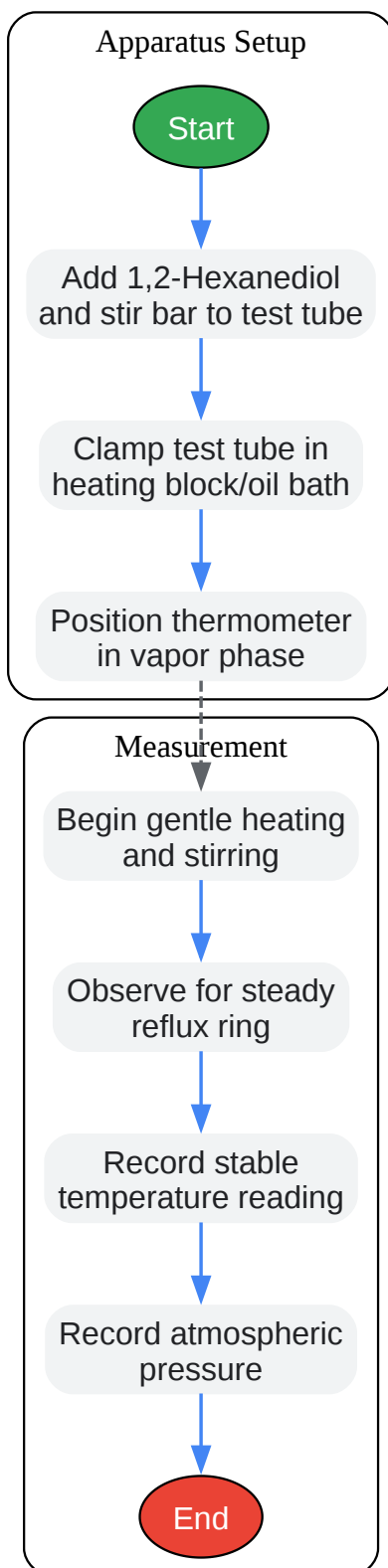
The following sections detail the methodologies for determining the key physical properties of 1,2-**hexanediol**. These protocols are based on established standards and common laboratory practices.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology (Micro-Reflux Method):

- Apparatus Setup:
 - Place a small magnetic stir bar into a clean, dry test tube.
 - Add approximately 2-3 mL of 1,2-**hexanediol** to the test tube.
 - Clamp the test tube securely in a heating block or oil bath.
 - Suspend a calibrated thermometer or temperature probe in the test tube, ensuring the bulb is positioned in the vapor phase, approximately 1 cm above the liquid surface.
- Heating and Observation:
 - Begin gentle stirring and heating of the sample.
 - Observe the formation of a reflux ring—the level at which the vapor condenses and flows back into the liquid.
 - Adjust the heating rate to maintain a steady reflux.
- Measurement:
 - The boiling point is the stable temperature reading on the thermometer when the liquid is in a state of constant reflux.
 - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.



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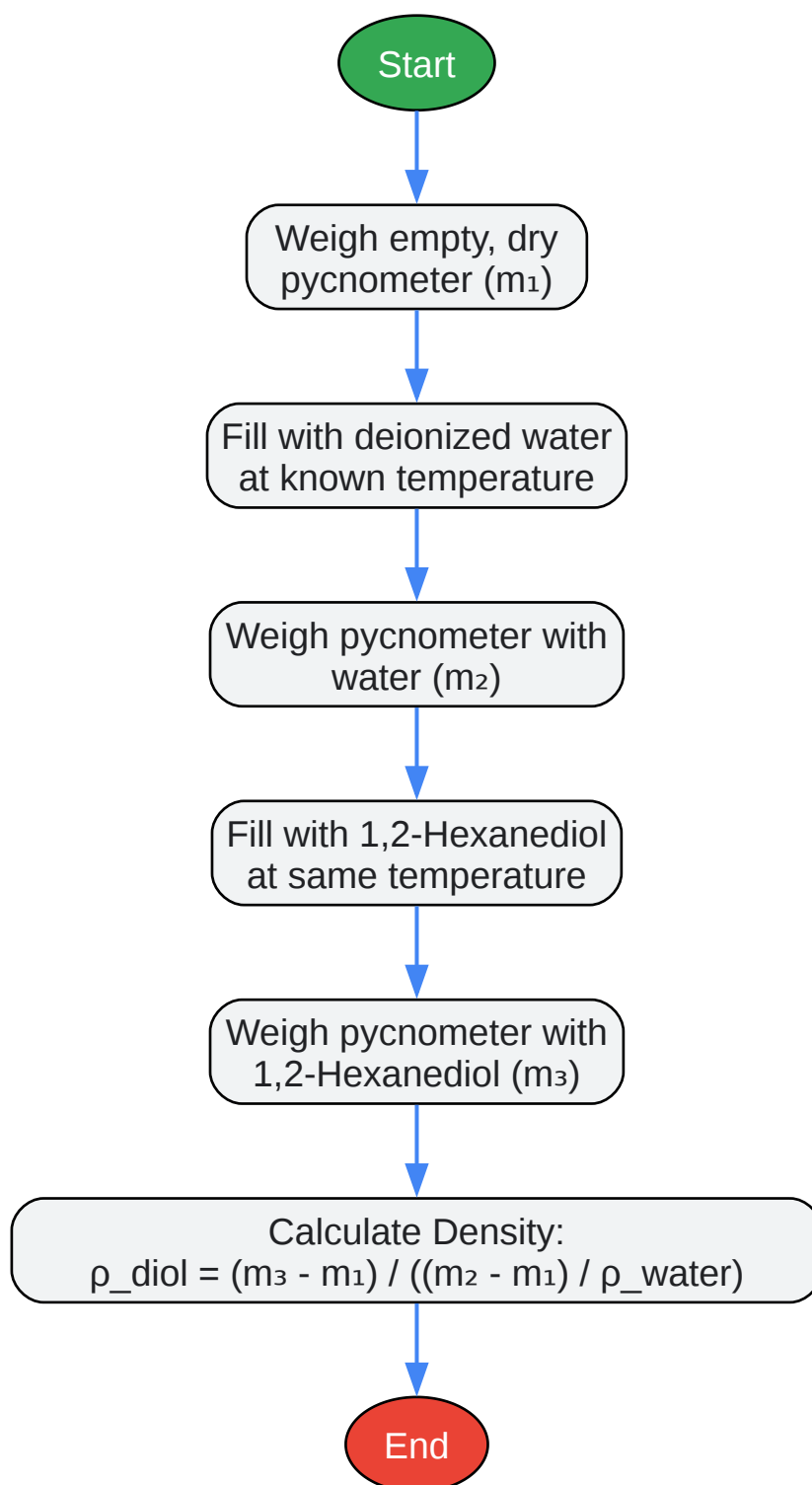
Caption: Workflow for Boiling Point Determination.

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital density meter.

Methodology (Pycnometer Method):

- Preparation:
 - Thoroughly clean and dry a pycnometer of a known volume.
 - Record the mass of the empty, dry pycnometer (m_1).
- Measurement with a Reference Liquid (e.g., Deionized Water):
 - Fill the pycnometer with deionized water of a known temperature and density (ρ_{water}).
 - Ensure no air bubbles are trapped and the capillary is filled to the mark.
 - Record the mass of the pycnometer filled with water (m_2).
- Measurement with 1,2-**Hexanediol**:
 - Empty, clean, and dry the pycnometer.
 - Fill the pycnometer with 1,2-**hexanediol** at the same temperature as the water.
 - Record the mass of the pycnometer filled with 1,2-**hexanediol** (m_3).
- Calculation:
 - Calculate the mass of the water: $m_{\text{water}} = m_2 - m_1$
 - Calculate the volume of the pycnometer: $V = m_{\text{water}} / \rho_{\text{water}}$
 - Calculate the mass of the 1,2-**hexanediol**: $m_{\text{diol}} = m_3 - m_1$
 - Calculate the density of 1,2-**hexanediol**: $\rho_{\text{diol}} = m_{\text{diol}} / V$



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Caption: Workflow for Density Determination using a Pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a fundamental property used for substance identification and purity assessment.

Methodology (Abbe Refractometer):

- Calibration:
 - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Ensure the prism surfaces are clean and dry.
- Sample Application:
 - Place a few drops of 1,2-**hexanediol** onto the surface of the measuring prism.
 - Close the illuminating prism gently to spread the liquid into a thin film.
- Measurement:
 - Adjust the light source and the mirror to obtain optimal illumination of the crosshairs in the eyepiece.
 - Rotate the adjustment knob until the boundary between the light and dark fields is sharp and coincides with the center of the crosshairs.
 - Use the dispersion correction knob to eliminate any color fringes at the boundary.
- Reading:
 - Read the refractive index value directly from the instrument's scale.
 - Record the temperature at which the measurement was taken, as refractive index is temperature-dependent.

Determination of Viscosity

Viscosity is a measure of a fluid's resistance to flow. For a moderately viscous liquid like 1,2-**hexanediol**, a rotational viscometer is a suitable instrument.

Methodology (Rotational Viscometer):

- Instrument Setup:
 - Select an appropriate spindle and rotational speed based on the expected viscosity of 1,2-**hexanediol**.
 - Calibrate the viscometer according to the manufacturer's instructions.
- Sample Preparation:
 - Place a sufficient volume of 1,2-**hexanediol** in a beaker or the instrument's sample container.
 - Allow the sample to equilibrate to the desired measurement temperature.
- Measurement:
 - Immerse the selected spindle into the liquid up to the immersion mark.
 - Start the motor and allow the reading to stabilize.
- Data Acquisition:
 - Record the viscosity reading in centipoise (cP) or millipascal-seconds (mPa·s).
 - Note the spindle number, rotational speed, and temperature for each measurement.

Determination of Surface Tension

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. The Du Noüy ring method is a classic technique for its measurement.

Methodology (Du Noüy Ring Tensiometer):

- Apparatus Preparation:

- Ensure the platinum-iridium ring is meticulously cleaned (e.g., by flaming) and free of any contaminants.
- Calibrate the tensiometer.
- Sample Setup:
 - Place the 1,2-**hexanediol** sample in a clean, temperature-controlled vessel.
 - Position the vessel on the instrument's platform.
- Measurement:
 - Immerse the ring below the surface of the liquid.
 - Slowly raise the platform, causing the ring to be pulled through the liquid surface.
 - The instrument measures the maximum force required to pull the ring from the liquid surface just before the liquid film breaks.
- Calculation:
 - The surface tension is calculated from this maximum force, taking into account the dimensions of the ring and a correction factor. The instrument often provides a direct reading.

Conclusion

The physical properties of 1,2-**hexanediol** are critical to its functionality in various applications. The data and methodologies presented in this guide provide a comprehensive resource for researchers, scientists, and drug development professionals. Accurate and consistent measurement of these properties is essential for ensuring product quality, optimizing formulations, and advancing scientific understanding. It is recommended to consult relevant ASTM standards for more detailed procedural information where applicable.

- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 1,2-Hexanediol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3050542#physical-properties-of-1-2-hexanediol\]](https://www.benchchem.com/product/b3050542#physical-properties-of-1-2-hexanediol)

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